

Application Notes and Protocols for Imaging Population Neuronal Dynamics with RH 795

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Compound of Interest

Compound Name: RH 795
CAS No.: 172807-13-5
Cat. No.: B1148119

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These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on the use of the voltage-sensitive dye (VSD) **RH 795** for imaging population neuronal dynamics.

Introduction to RH 795

RH 795 is a fast-responding potentiometric probe belonging to the styryl dye family, designed for functional imaging of neuronal activity.^[1] It binds to the outer leaflet of the plasma membrane of excitable cells and reports changes in membrane potential through a shift in its fluorescence spectrum.^{[2][3]} This allows for the simultaneous monitoring of electrical activity across large populations of neurons with high temporal and spatial resolution.^{[3][4]} A key advantage of **RH 795** is its reduced physiological side effects compared to other dyes like RH 414, as it does not cause arterial constriction during in vivo cortex staining.^[1] It is particularly well-suited for long-term imaging experiments due to its weak and slowly developing phototoxic effects and slow bleaching.^{[5][6]}

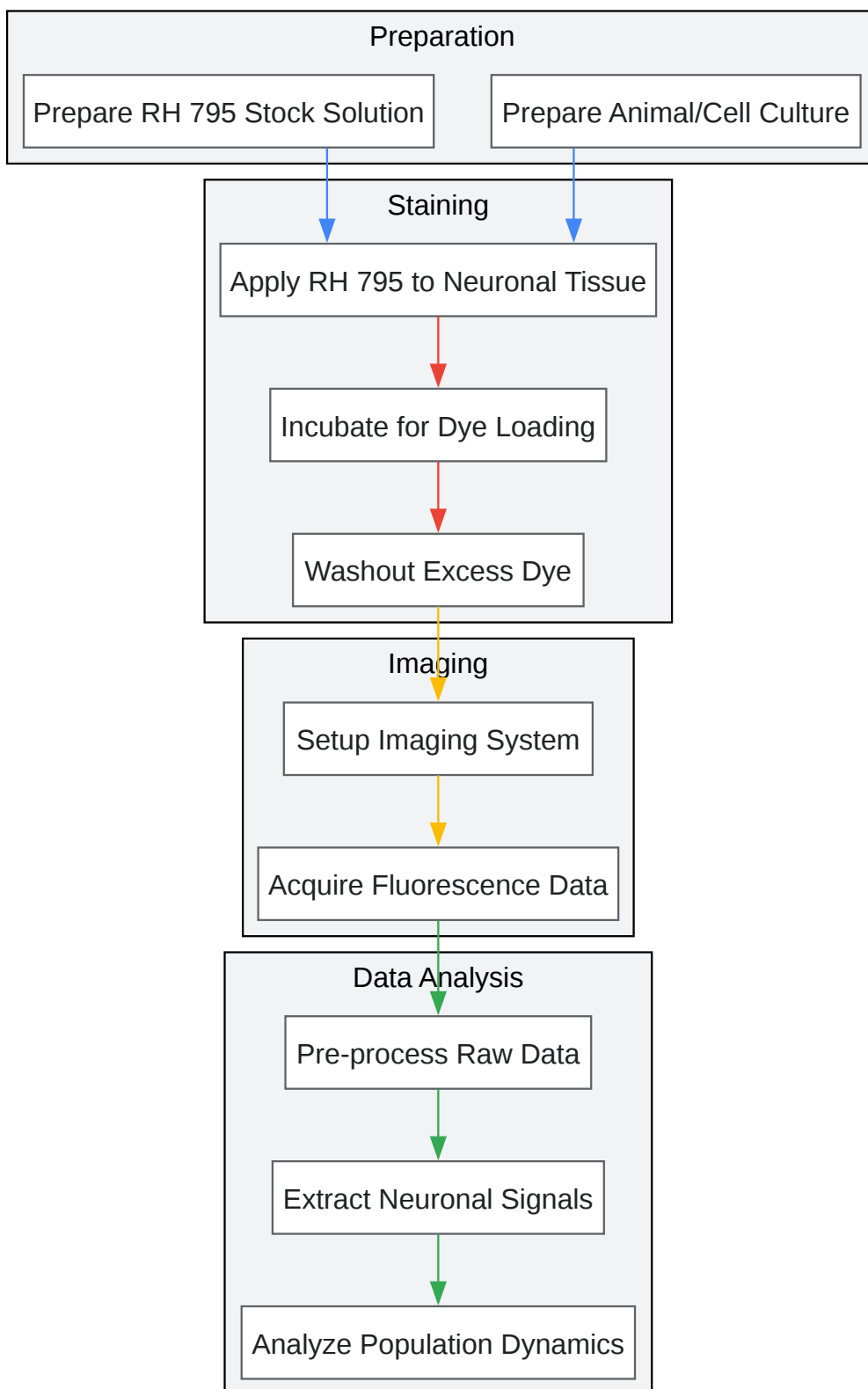
Optical and Chemical Properties of RH 795

A summary of the key properties of **RH 795** is presented in the table below. It's important to note that the spectral properties of styryl dyes can shift when bound to cell membranes.[\[1\]](#)

Property	Value	Reference
Chemical Formula	C ₂₆ H ₃₉ Br ₂ N ₃ O ₂	[1]
Molecular Weight	585.42 g/mol	[1]
Excitation (in Methanol)	530 nm	[1]
Emission (in Methanol)	712 nm	[1]
Solubility	Soluble in water	[1]
Storage	-20°C, protect from light	[1]
Response Type	Fast-response membrane potential dye	[1]

Experimental Workflow for RH 795 Imaging

The following diagram outlines the general workflow for an experiment involving **RH 795** to image population neuronal dynamics.



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Experimental workflow for **RH 795** imaging.

Detailed Experimental Protocols

Dye Preparation and Storage

- **Stock Solution:** Prepare a stock solution of **RH 795** by dissolving it in an appropriate solvent. While it is soluble in water, a stock solution in DMSO can be prepared for long-term storage.
- **Working Solution:** On the day of the experiment, dilute the stock solution to the desired final concentration in artificial cerebrospinal fluid (aCSF) or saline solution appropriate for your preparation.[\[2\]](#)
- **Storage:** Store the stock solution at -20°C and protect it from light to prevent photobleaching.[\[1\]](#)

Staining Protocol for in vivo Cortical Imaging

This protocol is adapted from methods for in vivo voltage-sensitive dye imaging.[\[2\]](#)

- **Animal Preparation:** Anesthetize the animal and perform a craniotomy to expose the cortical area of interest.
- **Dura Preparation:** Carefully wash the dural surface with aCSF and then gently dry the dura mater for 3-4 minutes with a gentle stream of air until it appears transparent and "glassy".[\[2\]](#) This step is crucial for good dye penetration.[\[2\]](#)
- **Dye Application:** Apply the **RH 795** working solution directly onto the exposed and dried dura.
- **Incubation:** Allow the dye to stain the cortex for a specific duration. The optimal staining time can vary and should be determined empirically.
- **Washout:** After incubation, thoroughly wash the cortical surface with fresh aCSF to remove excess dye.

Staining Protocol for in vitro Preparations (e.g., Brain Slices or Cultured Neurons)

- **Preparation:** Prepare acute brain slices or have cultured neurons ready in a recording chamber.

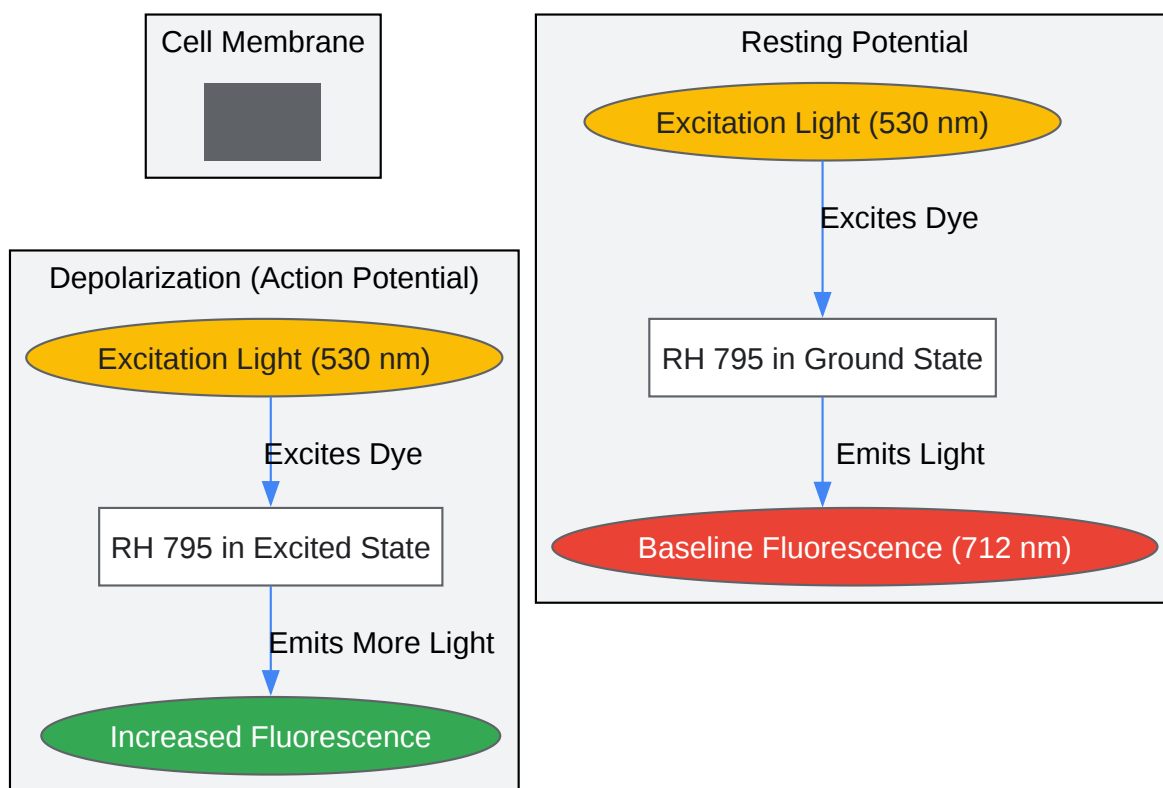
- **Dye Application:** Bath-apply the **RH 795** working solution to the preparation.
- **Incubation:** Incubate the preparation in the dye solution for a duration that allows for sufficient staining. Staining intensity increases with time.^[5]
- **Washout:** After incubation, perfuse the chamber with fresh aCSF or saline to wash out the unbound dye.

Imaging Setup and Data Acquisition

- **Light Source:** A stable excitation light source is crucial. While halogen lamps have been traditionally used, high-power LEDs are a suitable and often preferred alternative as they provide stable light with rapid on/off switching capabilities, eliminating the need for mechanical shutters and optical filters.^[7]
- **Excitation and Emission Filters:** Use appropriate bandpass filters for excitation (around 530 nm) and a long-pass filter for emission (to collect light above ~700 nm) based on the spectral properties of **RH 795**.
- **Microscope and Camera:** A fluorescence microscope equipped with a high-speed and sensitive camera (e.g., a CCD or sCMOS camera) is required to capture the fast neuronal dynamics.
- **Data Acquisition:** Acquire a time series of fluorescence images. The frame rate should be high enough to resolve the neuronal signals of interest (e.g., 500 Hz for action potentials).^[8] The duration of recording should be optimized to capture the desired neuronal activity while minimizing photobleaching.^[8]

Principle of Voltage-Sensitive Dye Imaging

The diagram below illustrates the mechanism by which **RH 795** reports changes in membrane potential.



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Mechanism of voltage-sensitive dyes.

Quantitative Data Summary

The following tables summarize quantitative data from studies using **RH 795**.

Table 1: Staining Parameters for Crustacean Stomatogastric Nervous System[5]

Dye Concentration	Staining Time (minutes)	Relative Staining Intensity (% of max)
0.05 mM	40	~47%
0.1 mM	60	~174 (mean grey value)
0.2 mM	60	~126 (mean grey value)

Table 2: Performance Characteristics of **RH 795**

Parameter	Observation	Reference
Phototoxicity	Weak and slowly developing phototoxic effects, suitable for long-term experiments.	[5] [6]
Bleaching	Slow bleaching of the staining.	[5] [6]
Signal-to-Noise Ratio	Independent of excitation light strength, allowing for the use of low light intensities.	[5] [6]
Pulsation Artifact	Can be larger compared to newer dyes like RH 1691.	[2]

Data Analysis

The analysis of data from voltage-sensitive dye imaging involves several key steps to extract meaningful information about neuronal population dynamics.

- Preprocessing: Raw imaging data often requires preprocessing to correct for artifacts.[\[9\]](#) This can include:
 - Bleaching Correction: Correct for the gradual decrease in fluorescence intensity due to photobleaching.
 - Motion Correction: Correct for movement artifacts, especially in in vivo preparations.

- Noise Reduction: Apply filters to reduce random noise.
- Signal Extraction:
 - Regions of Interest (ROIs): Define ROIs corresponding to individual neurons or neuronal populations.
 - Signal Averaging: Average the pixel intensities within each ROI for each frame to obtain a time series of fluorescence signals.
- Analysis of Neuronal Dynamics:
 - Spike Detection: Identify action potentials from the fluorescence traces.
 - Correlation Analysis: Analyze the temporal correlations between the activity of different neurons to infer functional connectivity.
 - Dimensionality Reduction: Use techniques like Principal Component Analysis (PCA) to identify dominant patterns of population activity.

A variety of software tools are available for imaging data analysis, with ImageJ being a popular open-source option.[9] For more advanced analysis of population dynamics, custom scripts in programming languages like Python or MATLAB are often used.

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